

Technical Guide to the Material Safety of Fast Violet B Base

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Compound of Interest

Compound Name: *N*-(4-Amino-5-methoxy-2-methylphenyl)benzamide

Cat. No.: B1216815

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the material safety data for Fast Violet B base, also known by its chemical name **N-(4-Amino-5-methoxy-2-methylphenyl)benzamide**. It is crucial to distinguish this compound from its diazonium salt counterpart, Fast Violet B salt, as their properties and applications differ. This guide is intended to furnish laboratory and drug development professionals with the necessary data for safe handling, storage, and use.

Chemical and Physical Properties

Fast Violet B base is the precursor amine to the more commonly utilized Fast Violet B salt, a diazonium salt employed as a chromogenic reagent in histochemistry.[1] The physical and chemical properties of the base are essential for its proper handling and use in research and synthesis applications.

Table 1: Physical and Chemical Properties of Fast Violet B Base

Property	Value	Source(s)
Chemical Name	N-(4-Amino-5-methoxy-2-methylphenyl)benzamide	
Synonyms	4-Benzoylamino-2-methoxy-5-methylbenzeneamine, Azoic Diazo No. 41	[2]
CAS Number	99-21-8	[2][3]
EC Number	202-740-1	[2]
Molecular Formula	C ₁₅ H ₁₆ N ₂ O ₂	[2][3]
Molecular Weight	256.30 g/mol	[2][3]
Appearance	White to beige powder	
Melting Point	185-188 °C	[2]
λ _{max}	297 nm	[2]
Form	Powder	[2]
Purity	Dye content ~85%	[2]

Toxicological Data

Comprehensive acute toxicity data for Fast Violet B base is not readily available in the reviewed literature. For the related diazonium salt, it is noted that based on ATE (Acute Toxicity Estimate) data, the classification criteria for acute oral, dermal, or inhalation toxicity are not met. However, the toxicological properties for the base have not been fully investigated.

Table 2: Acute Toxicity Data Summary

Exposure Route	Species	Value	Classification
Oral LD50	Data Not Available	---	---
Dermal LD50	Data Not Available	---	---
Inhalation LC50	Data Not Available	---	---

Key Toxicological Hazards:

- Skin Irritation: May cause skin irritation.
- Eye Irritation: May cause serious eye irritation.
- Respiratory Irritation: May cause respiratory irritation.

No information was available regarding mutagenic, reproductive, or developmental effects.

Hazard Identification and Safety Precautions

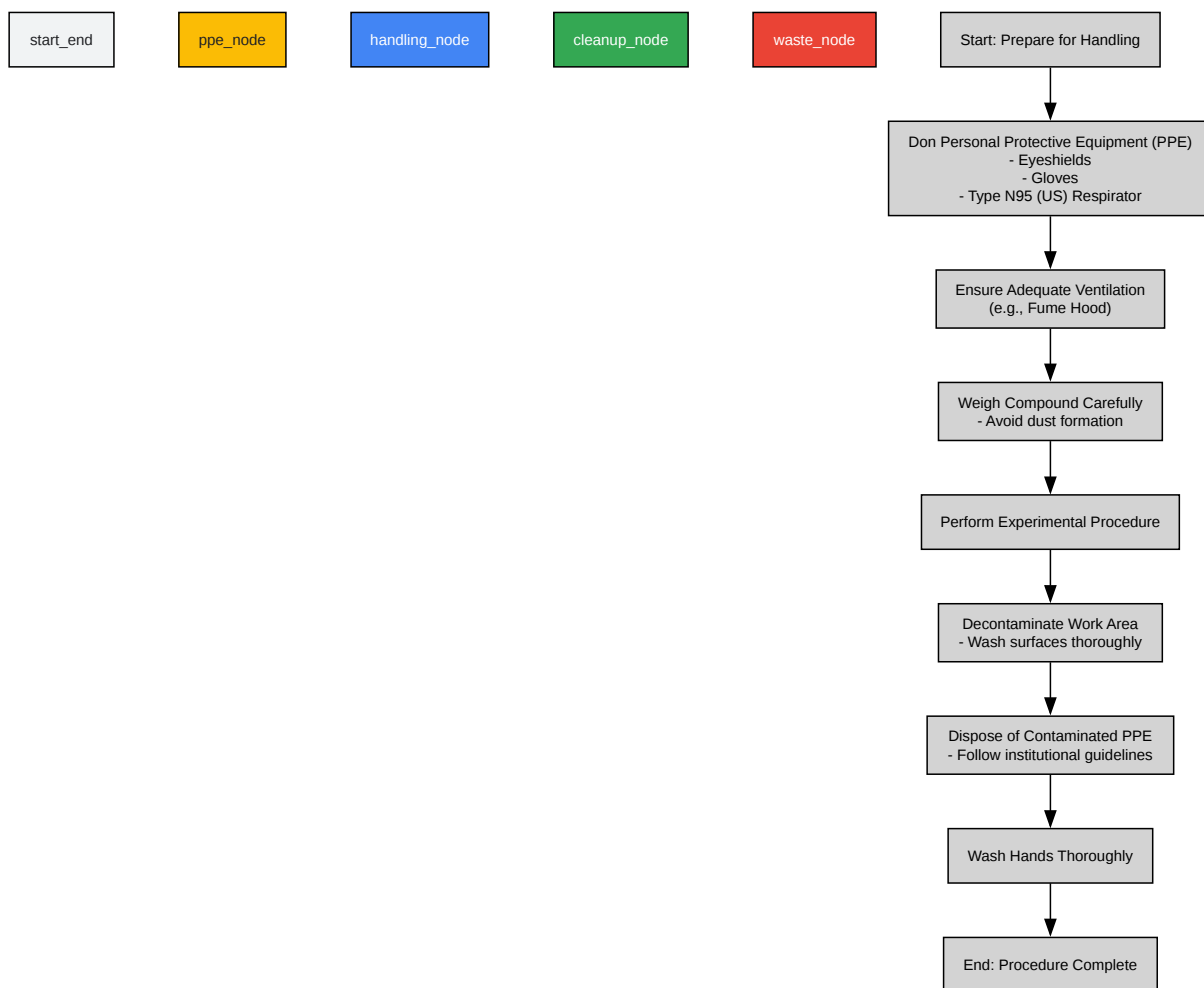
Fast Violet B base is classified as a substance that can cause skin and serious eye irritation. Proper handling and the use of personal protective equipment (PPE) are mandatory to ensure laboratory safety.

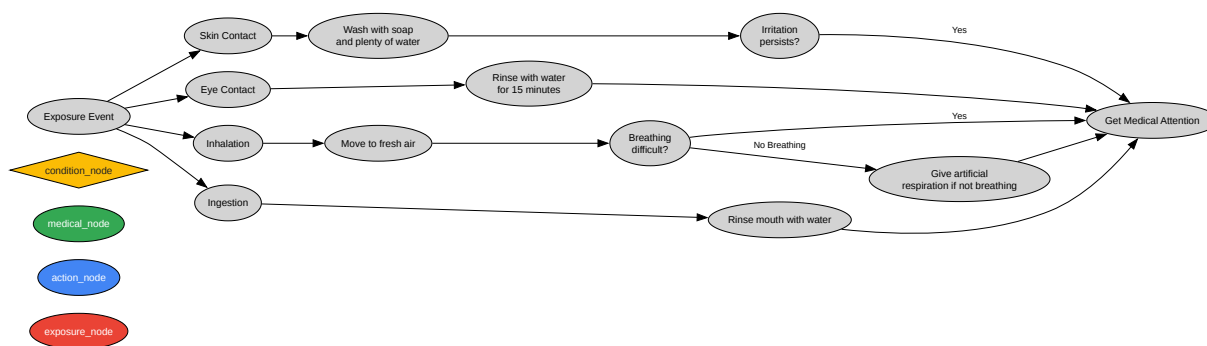
Table 3: GHS Hazard Information

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	Category 2	Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2	Causes serious eye irritation
Specific target organ toxicity (single exposure)	Category 3	May cause respiratory irritation

Personal Protective Equipment (PPE) and Handling Workflow

The following diagram outlines the necessary steps for safely handling Fast Violet B base in a laboratory setting.





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